

Technical Guide: Physical and Chemical Stability of 1,2-Diethynylcyclohexan-1-ol

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Compound of Interest

Compound Name: 1,2-Diethynylcyclohexanol

Cat. No.: B13690154

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Executive Summary & Chemical Identity

1,2-Diethynylcyclohexan-1-ol (CAS: 437608-13-4) is a high-energy functional intermediate characterized by a cyclohexane ring substituted with a tertiary alcohol at position C1 and two vicinal ethynyl groups (at C1 and C2).[1]

Unlike the common hydrosilylation inhibitor 1-ethynylcyclohexanol, this molecule possesses a vicinal di-alkyne motif, significantly altering its stability profile. It serves as a precursor to conjugated enediynes (e.g., 1,2-diethynylcyclohexene) and requires stringent control over acidity and temperature to prevent premature aromatization or polymerization.

Property	Data / Descriptor
IUPAC Name	1-Ethynyl-2-ethynylcyclohexan-1-ol
CAS Number	437608-13-4
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
Key Functional Groups	Tertiary Alcohol (-OH), Terminal Alkynes ()
Structural Class	Vicinal alkynyl carbinol; Eneidyne precursor

Physical Stability Profile

Phase & Polymorphism

- State: Typically isolated as a viscous pale-yellow oil or low-melting solid (depending on stereochemical purity). The presence of diastereomers (cis/trans relative to C1-C2) often depresses the melting point, preventing easy crystallization.
- Volatility: Low volatility at STP, but sublimable under high vacuum (<0.1 mmHg).
- Hygroscopicity: Moderately hygroscopic due to the hydroxyl group. Moisture absorption does not degrade the molecule immediately but promotes proton transfer if trace acid impurities are present.

Solubility & Compatibility

- Solvents: Highly soluble in polar organic solvents (THF, DMSO, DCM, Methanol).
- Incompatibility: Insoluble in water but forms emulsions. Incompatible with protic solvents in the presence of strong bases (risk of acetylide formation).

Chemical Stability & Reactivity

The stability of 1,2-diethynylcyclohexan-1-ol is governed by two competing degradation pathways: Acid-Mediated Dehydration and Radical Polymerization.

Acid Sensitivity: The Dehydration Risk (Critical)

The tertiary alcohol at C1 is highly susceptible to E1 or E2 elimination, especially because the resulting carbocation is stabilized by the adjacent alkyne (propargylic resonance).

- Mechanism: Protonation of the -OH group leads to water loss, forming a tertiary carbocation.
- Product: Elimination yields 1,2-diethynylcyclohexene (CAS: 21336-06-1).
- Implication: 1,2-Diethynylcyclohexene is a conjugated enediyne. While stable at room temperature, it is a precursor to Bergman-like cyclization pathways at elevated temperatures (>150°C), potentially leading to exothermic decomposition into benzenoid diradicals.

Alkyne Reactivity[3]

- Glaser Coupling: In the presence of oxygen and copper traces (often found in brass fittings or impure solvents), the terminal alkynes can undergo oxidative homocoupling to form diynes (polymerization).
- Meyer-Schuster Rearrangement: Under acidic conditions with trace metals, the propargylic alcohol can rearrange to an

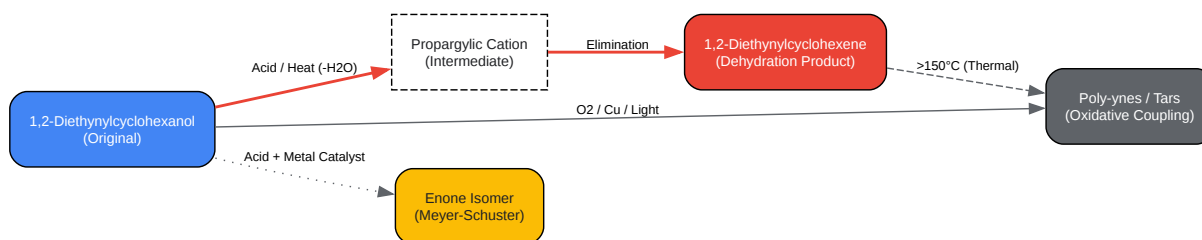
-unsaturated ketone, destroying the alkyne functionality.

Thermal Stability (DSC Profile)

- Safe Zone: Stable up to 80°C under inert atmosphere.
- Danger Zone: Onset of exothermic decomposition typically observed >140°C. The decomposition energy is high (>1000 J/g) due to the triple bonds.
- Protocol: Distillation must only be performed under high vacuum (<1 mmHg) to keep pot temperature below 60°C.

Degradation Pathway Visualization

The following diagram maps the critical failure modes of the molecule under stress.



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Figure 1: Primary degradation pathways. The red path (Dehydration) is the most immediate risk during storage and handling.

Experimental Protocols for Stability Validation

Accelerated Stability Testing (Stress Test)

To validate the integrity of a batch, perform this standard stress test before use in critical synthesis.

Step	Action	Rationale
1	Dissolve 10 mg sample in 0.6 mL CDCl ₃ (neutralized with basic alumina).	Chloroform is often acidic (HCl); neutralization prevents false positives.
2	Acquire ¹ H NMR (t=0). Focus on alkyne proton (ppm) and alkene region (ppm).	Establish baseline purity.
3	Heat sample at 40°C for 24 hours.	Simulates accelerated storage conditions.
4	Acquire ¹ H NMR (t=24h).	Check for appearance of olefinic protons (indicates dehydration to enediyne).

Handling & Storage SOP

- Storage Condition: Store at -20°C under Argon or Nitrogen.
- Stabilizers: For long-term storage (>6 months), add 0.1% BHT (Butylated hydroxytoluene) to scavenge radicals and prevent oxidative coupling.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers (steel/aluminum) to prevent acetylide formation.

References

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- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Stability of 1,2-Diethynylcyclohexan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13690154/docs#technical-guide-physical-and-chemical-stability-of-1-2-diethynylcyclohexan-1-ol>]

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